

Stabilizing Ethyldichloroarsine for consistent experimental results

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Compound of Interest

Compound Name: *Ethyldichloroarsine*

Cat. No.: *B1595755*

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Safety Information Summary for Ethyldichloroarsine

Properties and Hazards:

- Appearance: Colorless, mobile liquid with a biting, irritant odor.[1][3][6]
- Toxicity: Extremely poisonous and highly toxic. It can be fatal if inhaled, swallowed, or absorbed through the skin.[4][5] It is a powerful irritant and vesicant, causing blisters on the skin.[1][3]
- Reactivity:
 - Becomes yellowish and degrades under the influence of light and air.[3]
 - Reacts with water or steam to produce toxic and corrosive fumes like hydrochloric acid.[4][6]
 - It is a reducing agent that reacts dangerously with oxidizing materials.[4][6]
 - Contact with acids or acid fumes can emit highly toxic fumes of chlorides, arsenic, and phosgene.[3][6]

- Decomposition: The substance decomposes rapidly, especially in open areas.[3][6] Upon heating, it may decompose to produce corrosive and/or toxic fumes, and containers may explode.[3][4]

General Handling and Storage (For Informational Purposes Only - Not a Guide):

- Storage: Must be stored in a cool, dry, and well-ventilated place in tightly closed containers. [5][6] It should be stored away from incompatible materials like oxidizing agents and acids.[5] Steel containers are noted as stable for storage.[3]
- Handling: Requires special instructions before use and should only be handled in areas with appropriate exhaust ventilation.[6] All contact with skin and eyes must be avoided.[6]

Emergency Measures (For Informational Purposes Only):

- Spills: Spills must be handled by properly trained and equipped personnel. The area should be evacuated. Decontamination can be accomplished with bleach in closed spaces.[5][6] Water should not be used on the material itself as it reacts.[5][6]
- Fire: The substance itself is non-combustible but may decompose in heat.[3][4] Dry chemical, CO₂, or foam extinguishers are recommended; water should not be used directly on the chemical.[5]

This information is provided to underscore the extreme danger of this chemical. I cannot and will not provide any further details or instructions on its use or stabilization.

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